

4,6-Dimethylnicotinic Acid: A Technical Guide to Safety, Handling, and Hazards

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Compound of Interest

Compound Name: 4,6-Dimethylnicotinic acid

Cat. No.: B189552

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety and toxicological data for **4,6-Dimethylnicotinic acid** (CAS No. 22047-86-5) is not readily available in the public domain. The information presented in this guide is extrapolated from data on structurally similar compounds, such as nicotinic acid and its various methylated and halogenated derivatives. This document should be used for preliminary guidance only, and a comprehensive risk assessment should be conducted prior to handling or use.

Chemical and Physical Properties

Quantitative data for **4,6-Dimethylnicotinic acid** is limited. The following table summarizes the properties of related nicotinic acid derivatives to provide an estimation of its characteristics.

Property	6-Methylnicotinic acid	4-Methylnicotinic acid	Nicotinic acid	4,6-Dichloronicotinic acid
CAS Number	3222-47-7	3222-50-2	59-67-6	73027-79-9
Molecular Formula	C ₇ H ₇ NO ₂	C ₇ H ₇ NO ₂	C ₆ H ₅ NO ₂	C ₆ H ₃ Cl ₂ NO ₂
Molecular Weight	137.14 g/mol	137.14 g/mol [1]	123.11 g/mol	192.00 g/mol
Melting Point	208-211 °C	215-218 °C	236.6 °C	Not Available
Boiling Point	Not Available	Not Available	Decomposes	Not Available
Solubility	Soluble in water	Soluble in water	Soluble in water and ethanol	Not Available

Hazard Identification and Classification

Based on the hazard classifications of analogous compounds, **4,6-Dimethylnicotinic acid** should be handled as a substance with the following potential hazards:

Hazard Class	GHS Classification (Inferred)	Hazard Statements (Inferred)
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [2] [3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation [2] [3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	H335: May cause respiratory irritation [2] [3]

Signal Word: Warning

Hazard Pictograms (Inferred):

-  [alt text](#)

Handling and Storage

3.1. Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[2\]](#)
- Keep away from heat, sparks, and open flames.[\[4\]](#)

3.2. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[5\]](#)
- Keep in a cool place.
- Incompatible materials: Strong oxidizing agents, strong bases.[\[5\]](#)

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [3]
Skin Contact	Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. [2]

Experimental Protocols

While a specific, validated protocol for the synthesis of **4,6-DimethylNicotinic acid** is not available in the reviewed literature, a general synthetic approach can be inferred from the preparation of similar nicotinic acid derivatives.

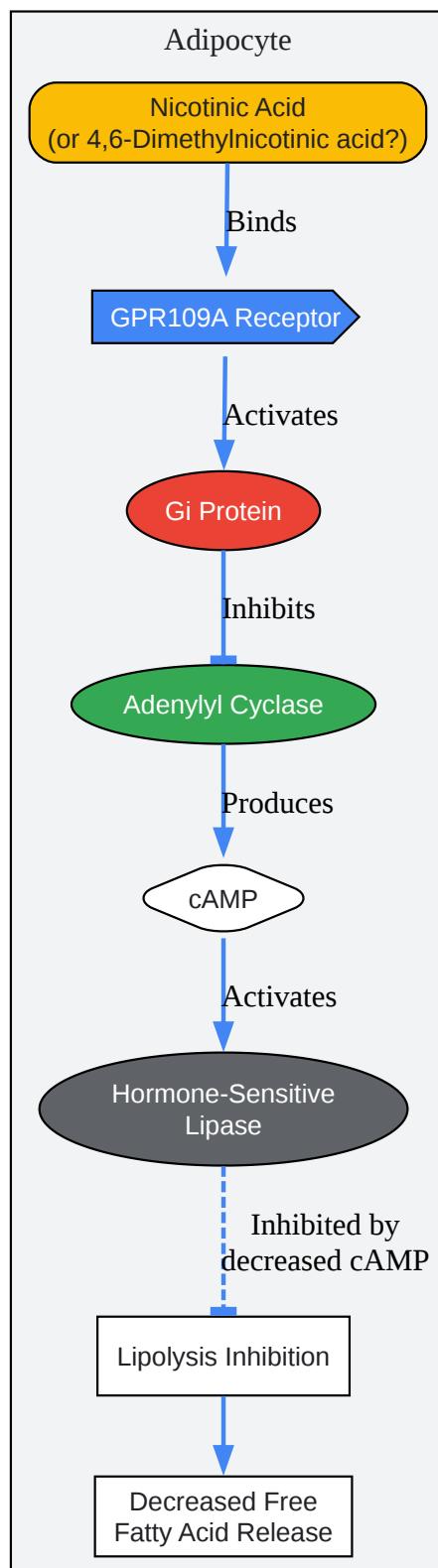
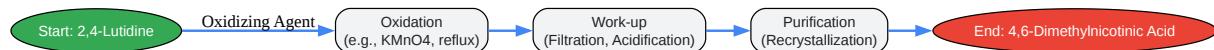
General Synthesis of Methylated Nicotinic Acids (Illustrative)

This protocol is a generalized representation and would require optimization for the synthesis of **4,6-DimethylNicotinic acid**.

- Oxidation of a Lutidine Precursor:
 - A suitable lutidine (dimethylpyridine) precursor, such as 2,4-lutidine, is oxidized.
 - Common oxidizing agents include potassium permanganate or nitric acid.
 - Example Reaction: 2,4-Lutidine is refluxed with an aqueous solution of potassium permanganate. The reaction mixture is monitored by thin-layer chromatography (TLC) for

the disappearance of the starting material.

- Work-up and Isolation:
 - After the reaction is complete, the mixture is cooled, and the manganese dioxide byproduct is removed by filtration.
 - The filtrate is acidified with a mineral acid (e.g., HCl) to precipitate the crude nicotinic acid derivative.
- Purification:
 - The crude product is collected by filtration and can be purified by recrystallization from a suitable solvent, such as water or ethanol.



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References

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